

An In-depth Technical Guide to the Synthesis of 2-Acetyl-5-methylfuran

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Compound of Interest

Compound Name: 2-Acetyl-5-methylfuran

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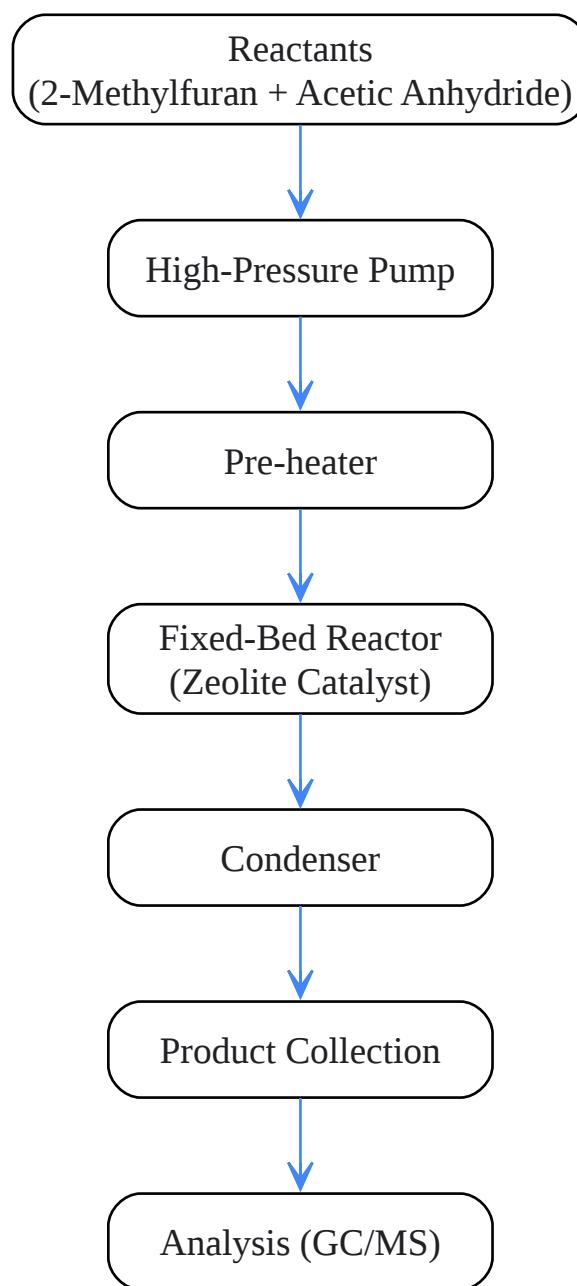
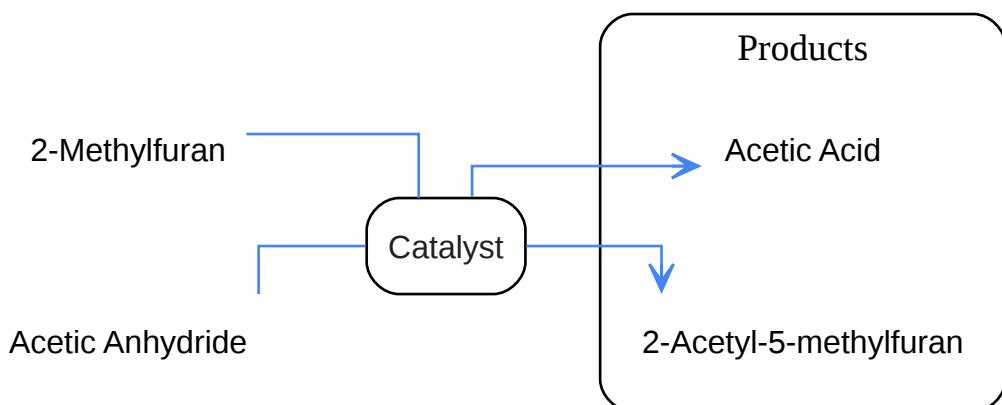
This technical guide provides a comprehensive overview of the primary synthesis pathways for **2-acetyl-5-methylfuran**, a valuable intermediate in the pharmaceutical and fine chemical industries. This document details established chemical synthesis routes, explores potential biocatalytic approaches, and presents quantitative data, detailed experimental protocols, and visual representations of key processes to support research and development efforts.

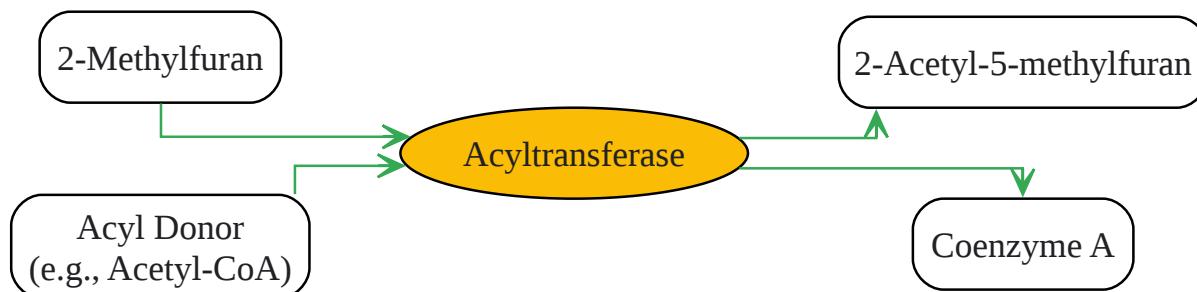
Introduction

2-Acetyl-5-methylfuran, also known as 1-(5-methylfuran-2-yl)ethanone, is a furan derivative characterized by an acetyl group at the 2-position and a methyl group at the 5-position. Its chemical structure makes it a versatile building block for the synthesis of more complex molecules. The primary route for its synthesis is the Friedel-Crafts acylation of 2-methylfuran. This guide will delve into the specifics of this reaction under various catalytic conditions.

Chemical Synthesis Pathways: Friedel-Crafts Acylation

The most prevalent method for synthesizing **2-acetyl-5-methylfuran** is the Friedel-Crafts acylation of 2-methylfuran. This electrophilic aromatic substitution reaction involves the introduction of an acetyl group onto the furan ring, predominantly at the 5-position due to the activating and directing effects of the methyl group. The general reaction is depicted below:



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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com